

3-Hydroxy Carvedilol-d5 inter-laboratory comparison

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Compound Focus: 3-Hydroxy Carvedilol-d5

Cat. No.: S12908132

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Compound Profile and Application

The table below summarizes the core information about **3-Hydroxy Carvedilol-d5**, which is a deuterium-labeled analog used as an internal standard in bioanalysis [1].

Property	Description
Chemical Name	3-Hydroxy Carvedilol-d5 [1]
CAS Number	1329836-56-7 [1]
Molecular Formula	C ₂₄ H ₂₁ D ₅ N ₂ O ₅ [1]
Molecular Weight	427.50 g/mol [1]
Primary Application	Internal Standard for quantitative analysis by LC-MS, GC-MS, or NMR [1]

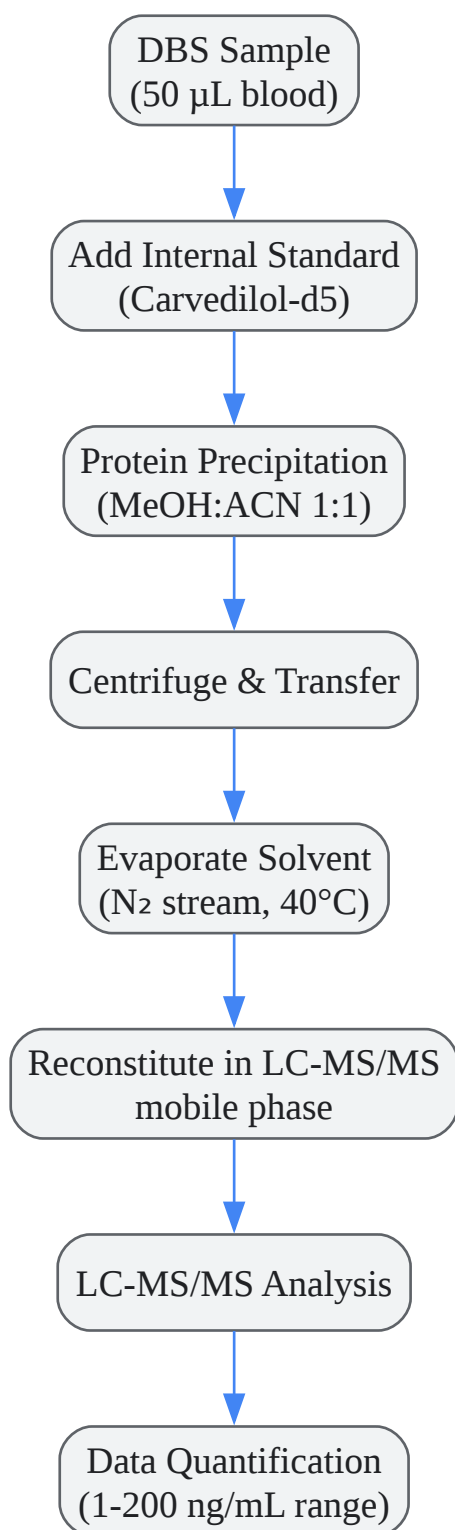
Foundational Experimental Protocol

Although a direct comparison guide is not available, the following validated **Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS)** method for carvedilol provides a detailed, standardized protocol

that can be adapted for assays using **3-Hydroxy Carvedilol-d5** as an internal standard [2]. This methodology is crucial for ensuring accurate and reproducible results across different laboratories.

Protocol Aspect	Detailed Description
Sample Type	Dried Blood Spots (DBS) [2]
Sample Volume	50 μ L of whole blood [2]
Internal Standard	Carvedilol-d5 (deuterated standard) [2]
Extraction	Protein precipitation with methanol:acetonitrile (1:1, v/v) [2]
Analysis Instrument	LC-MS/MS [2]
Ionization Mode	Electrospray Ionization (ESI), positive mode [2]
Quantification Range	1.00–200 ng/mL for carvedilol [2]
Key Validation Parameters	Accuracy, precision, selectivity, sensitivity, and stability were validated as per FDA guidelines [2]

The experimental workflow for this LC-MS/MS method can be visualized as follows:



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References

1. 3-Hydroxy carvedilol-d5 | Stable Isotope [[medchemexpress.com](https://www.medchemexpress.com)]
2. Validation of a quantitative multiplex LC-MS/MS assay ... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

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